

# Application Notes and Protocols: Preparation of Epoxomicin Stock Solutions

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## Compound of Interest

Compound Name: *Epoxomicin*

Cat. No.: B1671546

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Audience: Researchers, scientists, and drug development professionals.

Objective: To provide a detailed protocol for the preparation, storage, and handling of **Epoxomicin** stock solutions for experimental use, ensuring reproducibility and stability.

## Introduction

**Epoxomicin** is a potent, selective, and irreversible inhibitor of the 20S proteasome, a key component of the ubiquitin-proteasome system that regulates the degradation of intracellular proteins.[1][2][3] Originally isolated from an actinomycete strain, its  $\alpha',\beta'$ -epoxyketone moiety covalently binds to the catalytic  $\beta$ -subunits of the proteasome.[2][4] It primarily inhibits the chymotrypsin-like (CTRL) activity, with an IC<sub>50</sub> value of approximately 4 nM, but also affects trypsin-like and peptidyl-glutamyl peptide hydrolyzing activities at slower rates.[1][2][5][6][7] This specificity makes **Epoxomicin** an invaluable tool for studying cellular processes regulated by proteasome-mediated protein degradation, such as cell cycle progression, apoptosis, and the NF- $\kappa$ B signaling pathway.[4][6] Proper preparation and handling of **Epoxomicin** stock solutions are critical for obtaining reliable and reproducible experimental results.

## Physicochemical Properties

A summary of the key physicochemical properties of **Epoxomicin** is provided below.

Property	Value	Reference
Molecular Formula	C <sub>28</sub> H <sub>50</sub> N <sub>4</sub> O <sub>7</sub>	[1][8]
Molecular Weight	554.72 g/mol	[1][9]
CAS Number	134381-21-8	[1][8]
Appearance	White solid	[1][9]

## Solubility

**Epoxomicin** is a hydrophobic compound with poor aqueous solubility. High-purity, anhydrous solvents are essential for preparing stable stock solutions.

Solvent	Solubility	Reference
DMSO	≥27.73 mg/mL; >10 mM	[1][3]
Ethanol	≥77.4 mg/mL	[1][3]
Water	Insoluble	[3][10]

## Protocol for Preparing a 10 mM Epoxomicin Stock Solution

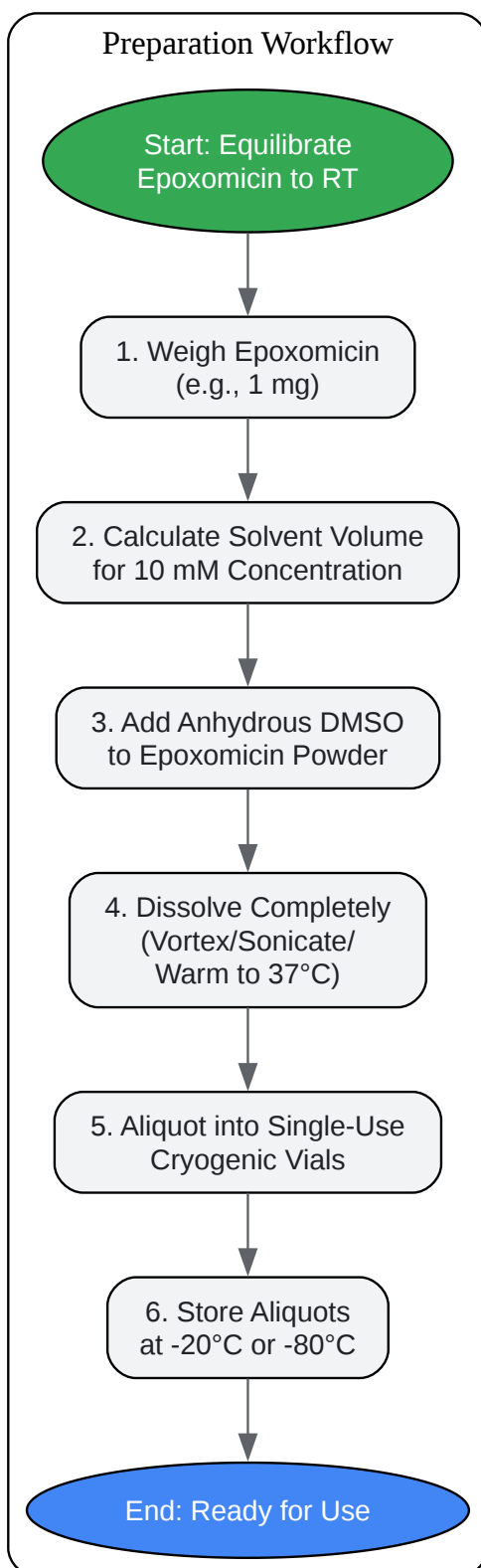
This protocol describes the preparation of a 10 mM stock solution in DMSO, a common concentration for cell-based assays.[3]

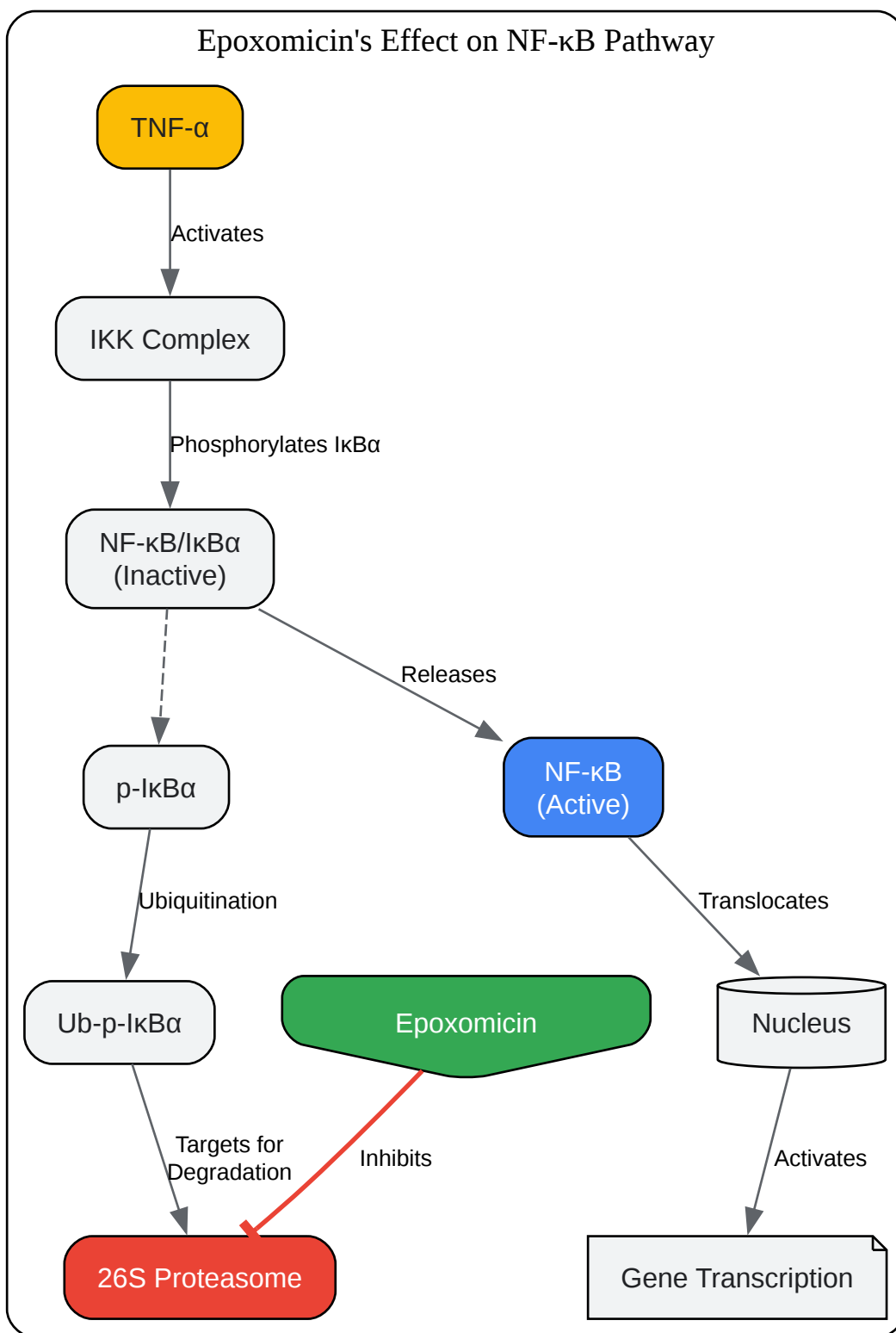
Materials:

- **Epoxomicin** (solid powder)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryogenic vials
- Calibrated precision balance

- Vortex mixer and/or sonicator

Workflow for Stock Solution Preparation:





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